

Tubulicid Red Label: Application Notes and Protocols for Pre-Cementation Surface Cleaning

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Compound of Interest

Compound Name: *Tubulicid Red Label*

Cat. No.: *B1170028*

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These application notes provide a comprehensive overview of **Tubulicid Red Label**, a dual-function dental solution designed for cleaning and disinfecting prepared tooth surfaces prior to the cementation of indirect restorations such as crowns and bridges. This document outlines the product's composition, mechanism of action, and detailed protocols for its application, supported by available research data.

Product Overview

Tubulicid Red Label is a dental cleanser with antimicrobial properties, specifically formulated for the removal of the smear layer and debris from prepared enamel and dentin surfaces. Its application is a critical step in ensuring optimal adhesion and longevity of cemented restorations. The solution's efficacy is attributed to its unique composition that combines cleaning agents, an antimicrobial component, and a fluoride-releasing ingredient.

Composition:

Tubulicid Red Label is an aqueous solution containing the following key components:

Component	Concentration	Function
Sodium Fluoride (NaF)	1.0% w/w	Primary active ingredient, aids in cleaning, provides fluoride treatment to the dental tissues. [1][2]
Benzalkonium Chloride	0.1%	Antimicrobial agent with a broad spectrum of activity against oral pathogens.
Cocoamphodiacetate	-	Surfactant, aids in the removal of debris and smear layer.
Disodium Edetate (EDTA)	0.2%	Chelating agent, assists in smear layer removal.
Phosphate Buffer Solution	-	Maintains the pH of the solution.[1]
Aqua Destillata (Distilled Water)	-	Solvent.[1]

Mechanism of Action

Tubulicid Red Label employs a multi-faceted approach to prepare tooth surfaces for cementation:

- **Smear Layer Removal:** The combination of the surfactant (Cocoamphodiacetate) and the chelating agent (Disodium Edetate) effectively removes the smear layer, which is a layer of microcrystalline and organic debris formed during cavity preparation.[1] A key feature of **Tubulicid Red Label** is its ability to remove this layer without opening the underlying dentinal tubules.[2][3][4] This is crucial for minimizing post-operative sensitivity.
- **Antimicrobial Action:** Benzalkonium chloride, a quaternary ammonium compound, provides a bactericidal effect on residual microorganisms on the prepared surface. This helps to reduce the risk of secondary caries and pulpal inflammation. Studies have demonstrated the antibacterial efficacy of benzalkonium chloride against common oral pathogens.

- Fluoride Release: The 1.0% sodium fluoride content contributes to the local antimicrobial environment and can be incorporated into the tooth structure, potentially increasing its resistance to acid demineralization.[1][2]

Application Protocol for Pre-Cementation Cleaning

The following protocol is recommended for the application of **Tubulicid Red Label** prior to the cementation of crowns, bridges, inlays, and onlays.

Materials Required:

- **Tubulicid Red Label** solution
- Cotton pellets or micro-applicator brushes
- Air/water syringe
- Saliva ejector/high-volume suction

Step-by-Step Protocol:

- Isolation: Isolate the prepared tooth/teeth using a rubber dam or cotton rolls to ensure a clean and dry operating field.
- Provisional Restoration Removal and Initial Cleaning: Carefully remove the provisional restoration and any temporary cement remnants. Gently rinse the preparation with water and air-dry.
- Application of **Tubulicid Red Label**:
 - Dispense a small amount of **Tubulicid Red Label** into a dappen dish.
 - Using a fresh cotton pellet or a micro-applicator brush, apply the solution liberally to the entire prepared surface of the tooth.
 - Ensure that all surfaces, including axial walls and margins, are thoroughly wetted.

- **Dwell Time:** Allow the solution to remain on the prepared surface for 15-20 seconds. Do not scrub the surface.
- **Drying:** Gently air-dry the surface with an oil-free air syringe until the surface appears moist but not "puddled." The surface should have a satin, not desiccated, appearance. Do not rinse off the solution.
- **Cementation:** Proceed immediately with the cementation of the final restoration according to the cement manufacturer's instructions.

Experimental Data

While specific clinical studies quantifying the effect of **Tubulicid Red Label** on the bond strength of all types of modern cements are limited in the public domain, the available information and the properties of its components suggest a positive or neutral impact on adhesion. The removal of the smear layer is a well-established principle for improving the interaction of luting agents with the tooth structure.

Antimicrobial Efficacy:

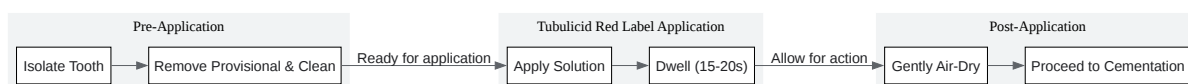
A study comparing the antibacterial activity of various cavity disinfectants demonstrated the efficacy of **Tubulicid Red Label**. The following table summarizes the inhibition zone diameters against common oral bacteria.

Cavity Disinfectant	Streptococcus mutans (mm)	Lactobacillus acidophilus (mm)	Enterococcus faecalis (mm)
Tubulicid Red Label	Effective inhibition	Effective inhibition	Most Effective
2% Chlorhexidine	Most Effective	Most Effective	Effective inhibition
2% Sodium Hypochlorite	Effective inhibition	Effective inhibition	Effective inhibition
3% Hydrogen Peroxide	Effective inhibition	Effective inhibition	Effective inhibition

Note: This table is a qualitative summary based on a study that found **Tubulicid Red Label** to be most effective against *E. faecalis* and showed significant antibacterial activity against all tested strains.

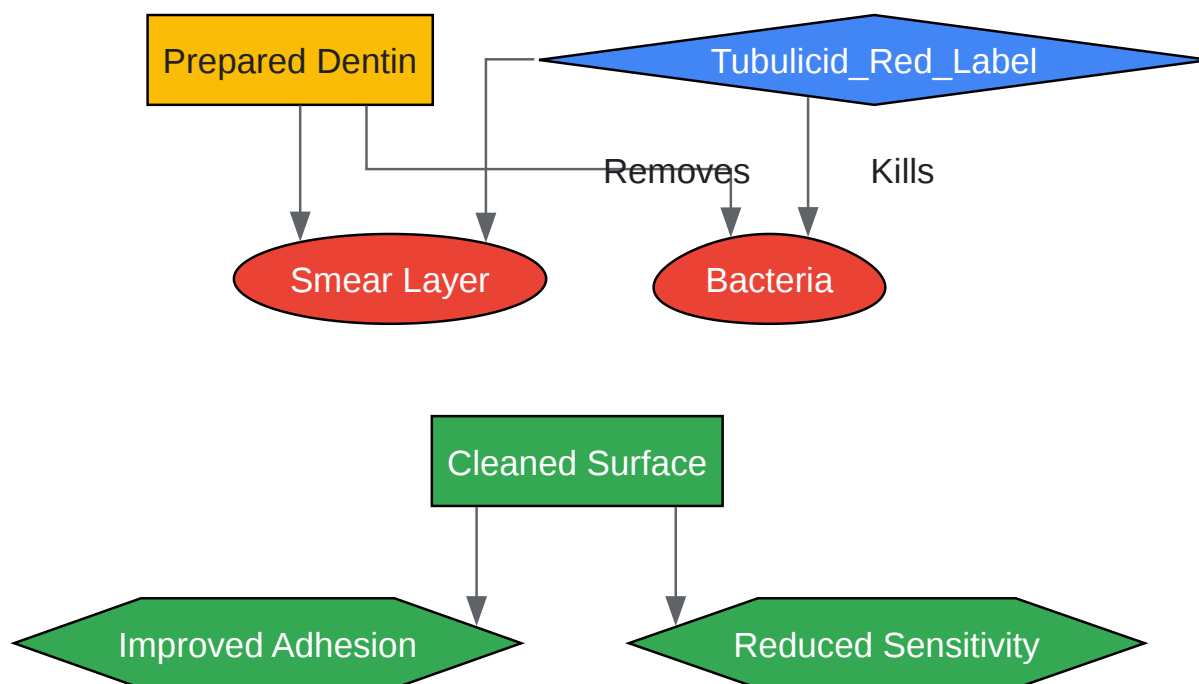
Visualized Workflows and Relationships

To further elucidate the application process and the underlying principles, the following diagrams are provided.



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Caption: Application workflow for **Tubulicid Red Label** before cementation.



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Caption: Logical relationships of **Tubulicid Red Label**'s action on prepared dentin.

Conclusion

Tubulicid Red Label is a valuable tool in modern restorative dentistry for the preparation of tooth surfaces prior to cementation. Its dual action of cleaning and disinfecting, without opening the dentinal tubules, creates an optimal substrate for luting agents. Adherence to the recommended application protocol is essential for achieving the desired clinical outcomes of improved restoration longevity and reduced post-operative sensitivity. Further independent clinical studies are warranted to provide more extensive quantitative data on its effects on the bond strength of the latest generation of dental cements.

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References

- 1. pearsondental.com [pearsondental.com]
- 2. rsdjournal.org [rsdjournal.org]
- 3. A randomized clinical trial of agents to reduce sensitivity after crown cementation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Postoperative tooth sensitivity with a new self-adhesive resin cement--a randomized clinical trial - PubMed [pubmed.ncbi.nlm.nih.gov]
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